

# 2-Chloro-5-methyl-3-nitropyridine molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Chloro-5-methyl-3-nitropyridine

Cat. No.: B188117

[Get Quote](#)

## Technical Data Sheet: 2-Chloro-5-methyl-3-nitropyridine

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical data for **2-Chloro-5-methyl-3-nitropyridine**, a heterocyclic compound often utilized as a pharmaceutical intermediate.

## Physicochemical Properties

The fundamental molecular properties of **2-Chloro-5-methyl-3-nitropyridine** have been determined and are summarized below. This data is essential for stoichiometric calculations, analytical method development, and chemical synthesis workflows.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> CIN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	172.57 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	23056-40-8	<a href="#">[1]</a> <a href="#">[2]</a>

## Methodology and Visualization

The data presented in this guide is based on standardized computational and analytical methods widely accepted in the chemical sciences.

- Molecular Formula ( $C_6H_5ClN_2O_2$ ): The formula is derived from the compound's known chemical structure, which consists of a pyridine ring substituted with a chloro group, a methyl group, and a nitro group.
- Molecular Weight (172.57 g/mol): This value is calculated based on the molecular formula using standard atomic weights of its constituent elements: Carbon (C), Hydrogen (H), Chlorine (Cl), Nitrogen (N), and Oxygen (O).<sup>[3]</sup>

Experimental protocols for determining basic molecular weight and formula are foundational techniques in chemistry and are not detailed here. Similarly, visual diagrams for signaling pathways or complex experimental workflows are not applicable to the presentation of this compound's core molecular data.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. echemi.com [echemi.com]
- 2. 2-氯-5-甲基-3-硝基吡啶 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 2-Chloro-3-methyl-5-nitropyridine |  $C_6H_5ClN_2O_2$  | CID 89648 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Chloro-5-methyl-3-nitropyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b188117#2-chloro-5-methyl-3-nitropyridine-molecular-weight-and-formula>

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)